

# Proper Disposal of Ethylenethiourea: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Ethylenethiourea*

Cat. No.: *B145662*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemicals is paramount. Ethylenethiourea (ETU), a substance recognized for its potential health risks, requires strict adherence to proper disposal protocols to safeguard both personnel and the environment. This guide provides essential, step-by-step procedures for the safe disposal of ethylenethiourea in a laboratory setting.

## Immediate Safety and Handling

Before initiating any disposal procedures, it is crucial to be equipped with the appropriate personal protective equipment (PPE) to minimize exposure. Ethylenethiourea is classified as a probable human carcinogen and may cause harm to the unborn child.[\[1\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses with side shields are mandatory.[\[2\]](#)[\[3\]](#)
- Hand Protection: Wear chemical-resistant gloves, such as PVC.[\[2\]](#)
- Respiratory Protection: In situations where dust may be generated, a particulate dust filter respirator is required.[\[2\]](#)[\[3\]](#) For concentrations exceeding the NIOSH Recommended Exposure Limit (REL) or at any detectable concentration, a more protective respirator, such as a full-facepiece supplied-air respirator, may be necessary.[\[4\]](#)

- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[2][3]  
In case of significant spills, more extensive protective clothing may be required.
- Footwear: Safety footwear or rubber gumboots should be worn.[2]

## Spill Management Procedures

Accidental spills of ethylenethiourea must be addressed immediately and safely. The approach will vary depending on the size of the spill.

### Minor Spills

For small quantities of dry ethylenethiourea:

- Evacuate and Ventilate: Clear the immediate area of personnel and ensure adequate ventilation.
- Dampen the Spill: Lightly dampen the spilled powder with water to prevent it from becoming airborne.[2]
- Clean Up: Use dry clean-up procedures. Carefully sweep or vacuum the dampened material. [2] If using a vacuum cleaner, it must be fitted with a HEPA filter.[2]
- Collect Waste: Place the collected material into a suitable, sealed container labeled for hazardous waste disposal.[2][5]
- Decontaminate: Wash the spill area thoroughly with soap and water.[6]

### Major Spills

For larger spills of ethylenethiourea:

- Evacuate and Alert: Evacuate all personnel from the area who are not wearing appropriate protective equipment.[5] Alert emergency responders and inform them of the location and nature of the hazard.[2]
- Containment: Prevent the spilled material from entering drains or waterways.[2]

- Clean Up: Follow the same "dampen, clean up, and collect" procedure as for minor spills, but with the added precaution of wearing full protective clothing and respiratory protection.[2]
- Disposal: The collected waste must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[5]

## Ethylenethiourea Disposal Protocol

The disposal of ethylenethiourea is regulated, and it is critical to follow established guidelines to ensure compliance and safety.

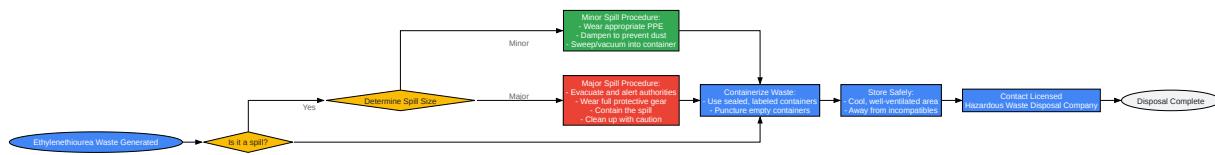
- Waste Identification: Ethylenethiourea is classified as a hazardous waste. When it is a discarded commercial chemical product, off-specification species, container residue, or a spill residue, it is assigned the EPA waste number U116.[2][7]
- Containerization:
  - All ethylenethiourea waste, including contaminated materials from spill cleanups, should be placed in a clearly labeled, sealed, and non-reactive container.[2][5]
  - Puncture empty containers to prevent reuse.[2]
- Storage: Store the sealed waste containers in a cool, well-ventilated area, away from incompatible materials such as oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches). [2][5]
- Disposal Method:
  - Do not dispose of ethylenethiourea down the drain or in regular trash.[3]
  - Engage a licensed hazardous waste disposal company for the final disposal of ethylenethiourea waste.[8]
  - One recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[8]
  - Alternatively, the waste may be buried in an authorized landfill.[2]

- Regulatory Compliance: All disposal activities must be conducted in strict accordance with local, state, and federal regulations.<sup>[2]</sup> It may be necessary to contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific guidance.<sup>[5]</sup>

## Quantitative Data for Ethylenethiourea

Parameter	Value	Agency/Regulation
EPA Hazardous Waste Number	U116	Resource Conservation and Recovery Act (RCRA) <sup>[2][7]</sup>
Reportable Quantity (RQ)	10 lbs (4.54 kg)	Comprehensive Environmental Response, Compensation, and Liability Act (CERCLA) <sup>[2][3][5]</sup>
Occupational Exposure Limit (Finland)	Time-Weighted Average (TWA): 0.2 mg/m <sup>3</sup> ; Short-Term Exposure Limit (STEL): 0.6 mg/m <sup>3</sup>	Finnish government <sup>[1]</sup>
NIOSH Recommendation	Limit exposure to the lowest feasible concentration.	National Institute for Occupational Safety and Health (NIOSH) <sup>[9]</sup>
OSHA PEL / ACGIH TLV	Not Established	OSHA / ACGIH <sup>[10]</sup>

## Ethylenethiourea Disposal Decision Workflow



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Caption: A flowchart outlining the decision-making process for the proper disposal of ethylenethiourea waste.

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## References

- 1. publications.iarc.who.int [publications.iarc.who.int]
- 2. eCFR :: 40 CFR 302.4 -- Hazardous substances and reportable quantities. [ecfr.gov]
- 3. phmsa.dot.gov [phmsa.dot.gov]
- 4. ETHYLENE THIOUREA | Occupational Safety and Health Administration [osha.gov]
- 5. 40 CFR § 302.4 - Hazardous substances and reportable quantities. | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [law.cornell.edu]
- 6. datasheets.scbt.com [datasheets.scbt.com]

- 7. Drinking water guideline for ethylene thiourea, a metabolite of ethylene bisdithiocarbamate fungicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. epa.gov [epa.gov]
- 9. nj.gov [nj.gov]
- 10. osha.gov [osha.gov]
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